

# An In-depth Technical Guide to 1-Iodoctane: Physical Properties and Data

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## Compound of Interest

Compound Name: **1-Iodoctane**

Cat. No.: **B127717**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **1-iodooctane**, a versatile haloalkane utilized in various organic synthesis applications. The information is curated to be a vital resource for professionals in research, scientific exploration, and drug development.

## Chemical Identity and Structure

**1-Iodoctane**, also known as n-octyl iodide, is a linear alkyl halide. Its structure consists of an eight-carbon chain with an iodine atom attached to the terminal carbon. This structure imparts a reactivity profile that is valuable in synthetic organic chemistry, particularly in nucleophilic substitution and coupling reactions.[\[1\]](#)

Identifier	Value
IUPAC Name	1-iodooctane <a href="#">[2]</a>
CAS Number	629-27-6 <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>8</sub> H <sub>17</sub> I <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	240.13 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
SMILES	CCCCCCCCI <a href="#">[2]</a> <a href="#">[3]</a>
InChI Key	UWLHSHAHTBJTBA-UHFFFAOYSA-N <a href="#">[2]</a>

## Physicochemical Properties

The physical state of **1-iodooctane** under standard conditions is a clear, light yellow liquid.[\[2\]](#) Key physicochemical data are summarized in the table below, providing a quantitative basis for its handling, application in reactions, and purification processes.

Property	Value
Appearance	Clear, colorless to amber liquid <a href="#">[5]</a>
Density	1.33 g/mL at 25 °C <a href="#">[6]</a>
Boiling Point	225-226 °C <a href="#">[6]</a>
Melting Point	-46 to -45 °C <a href="#">[7]</a>
Refractive Index	n <sub>20/D</sub> 1.4878
Flash Point	87 °C (closed cup) <a href="#">[7]</a>
Solubility	Insoluble in water; soluble in organic solvents. <a href="#">[1]</a>
Vapor Pressure	Not available

## Spectroscopic Data

Spectroscopic data is fundamental for the structural elucidation and purity assessment of **1-iodooctane**. Key spectral information is available across various techniques.

Spectroscopic Technique	Data Availability
<sup>1</sup> H NMR	Available <a href="#">[8]</a>
<sup>13</sup> C NMR	Available <a href="#">[9]</a>
FTIR	Available <a href="#">[2]</a>
Mass Spectrometry (GC-MS)	Available <a href="#">[9]</a>
Raman Spectroscopy	Available <a href="#">[9]</a>
Near IR	Available <a href="#">[9]</a>

Detailed experimental protocols for the acquisition of the above spectroscopic data are instrument-specific and can be found in standard analytical chemistry textbooks. The provided references point to the availability of the spectral data.

## Safety and Handling

Proper handling of **1-iodooctane** is crucial to ensure laboratory safety. It is classified as a hazardous substance with specific handling and storage requirements.

GHS Hazard Information:[2]

- Pictogram: GHS07 (Exclamation mark)
- Signal Word: Warning
- Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2]
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[10]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
  - P302+P352: IF ON SKIN: Wash with plenty of water.[10]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[10]

Storage and Stability:

- Store in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents and strong bases.[11][12]

- Keep containers tightly closed and protected from light, as it may discolor upon exposure.  
[\[11\]](#)
- It is often stabilized with copper.

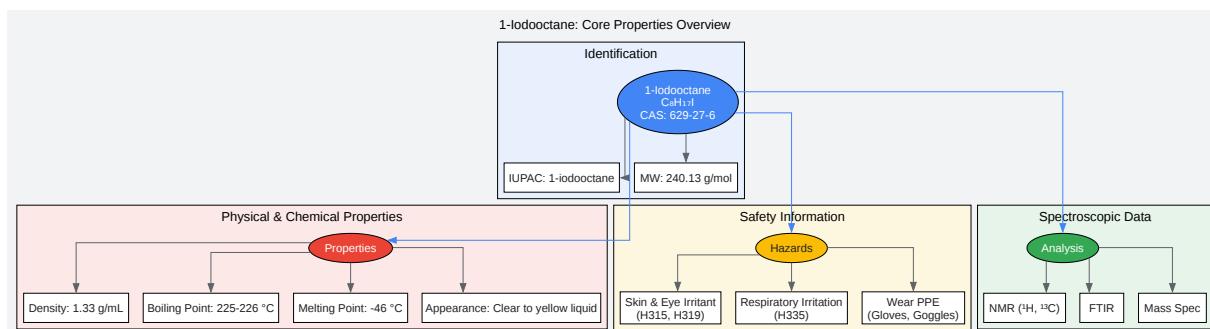
## Reactivity and Applications

**1-Iodoctane** is a key intermediate in organic synthesis. The carbon-iodine bond is relatively weak, making the iodine a good leaving group in nucleophilic substitution reactions. It is also utilized in the formation of organometallic reagents.

A notable application includes its use in the study of monolayer formation on silicon surfaces, where a radical mechanism has been investigated using X-ray photoelectron spectroscopy. It also undergoes catalytic reduction by nickel(I) salen electrogenerated at a carbon cathode in dimethylformamide.

## Visualizations

The following diagram provides a logical overview of the key properties and information related to **1-Iodoctane**.



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Caption: Logical overview of **1-Iodoctane**'s key properties.

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